

Application Notes and Protocols for Utilizing GW 328267 in Cell Culture Experiments

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Compound of Interest

Compound Name: GW 328267

Cat. No.: B1672457

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of **GW 328267**, an Adenosine A2A receptor agonist, in a variety of cell culture experiments. The included protocols are designed to be detailed and user-friendly for professionals in research and drug development.

Introduction

GW 328267 is a potent and selective agonist for the Adenosine A2A receptor (A2AR), a G-protein coupled receptor (GPCR) that plays a crucial role in various physiological processes, including inflammation, neurotransmission, and cardiovascular function. Activation of the A2AR by an agonist like **GW 328267** initiates a signaling cascade that primarily involves the stimulation of adenylyl cyclase, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP) levels and subsequent activation of Protein Kinase A (PKA).

These characteristics make **GW 328267** a valuable tool for investigating the therapeutic potential of A2AR activation in a range of diseases. These notes provide detailed protocols for assessing the in vitro activity of **GW 328267**, including its effect on cell viability, its ability to stimulate cAMP production, and its impact on downstream signaling pathways.

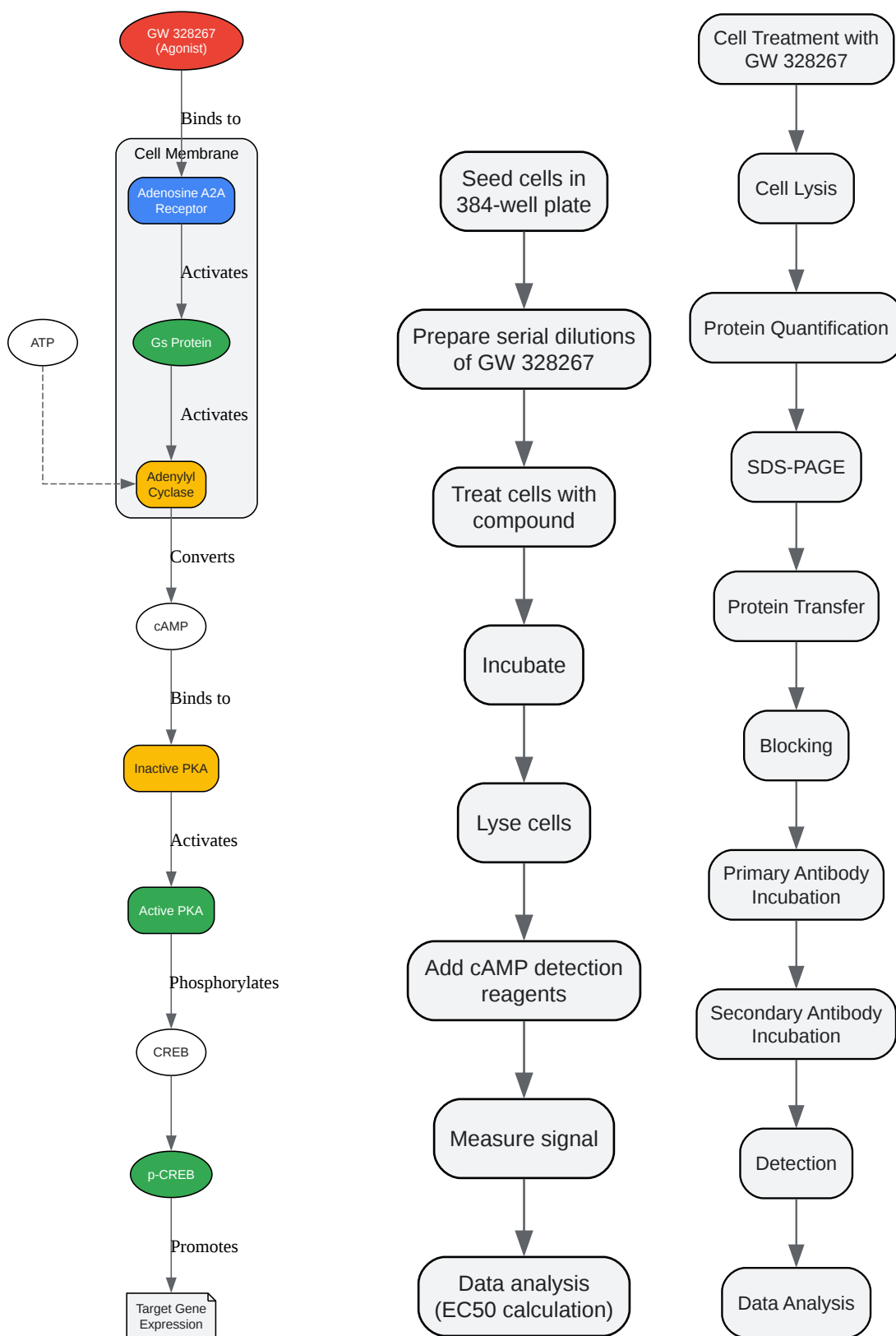
Data Presentation

While specific quantitative data for **GW 328267** in cell culture is not readily available in the public domain, the following table provides typical potency values for well-characterized A2AR agonists, which can serve as a reference for experimental design.

Compound	Cell Line	Assay Type	EC50
NECA	HEK-293	cAMP Assay	224 nM
CGS 21680	HEK-293	cAMP Assay	~50 nM

Signaling Pathway

The binding of **GW 328267** to the Adenosine A2A receptor initiates a well-defined signaling cascade. The following diagram illustrates this pathway.



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